

Chemical & Sensory Profile of 3-Pentanethiol

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Compound Focus: Pentane-3-thiol

CAS No.: 616-31-9

Cat. No.: S3343122

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The table below summarizes the fundamental identity and documented sensory characteristics of 3-pentanethiol.

Property Type	Description
CAS Number	616-31-9 [1]
Molecular Formula	C ₅ H ₁₂ S [1]
Chemical Name	3-Pentanethiol [1]

| **Organoleptic Properties** | **Odor Description:** Sulfurous, gassy, durian-like, fruity, roasted, savory [1] **Odor Strength:** Documented at a concentration of 0.10% in propylene glycol [1] **Flavor Description:** Meaty, brothy [1] |

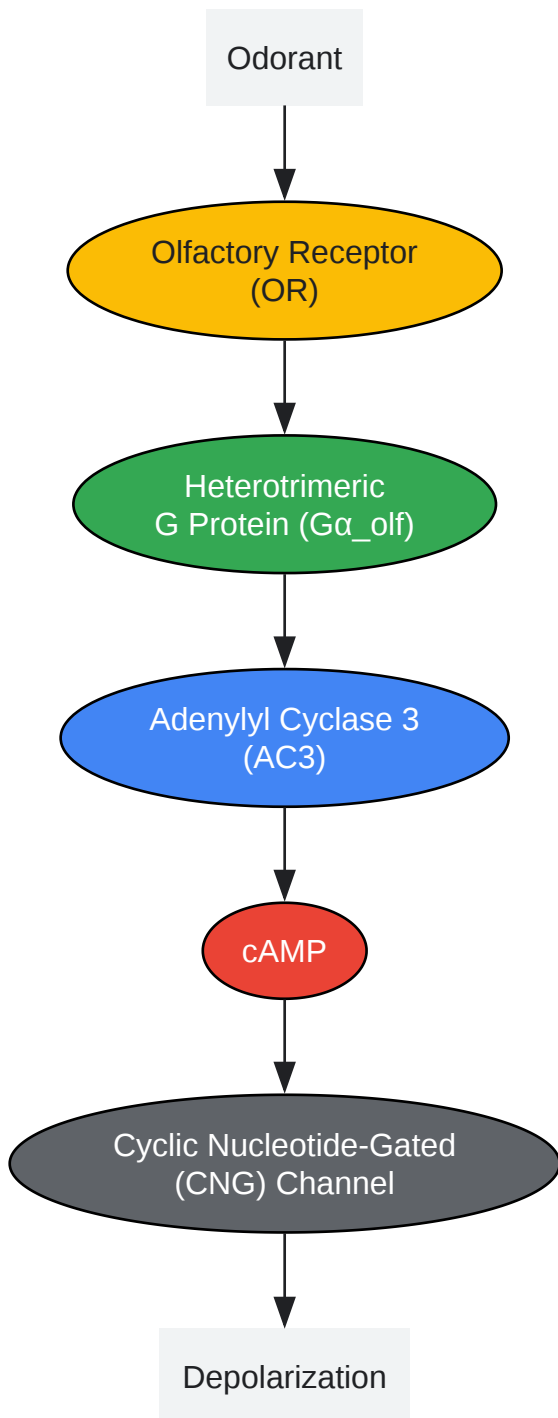
Relevance in Olfactory Research

3-pentanethiol and its isomer, 1-pentanethiol, are significant in olfactory research. A key study on the complex odor of cigarette smoke identified **1-pentanethiol** as a critical component for human perception [2]. This finding highlights how specific thiols can disproportionately define the perception of a complex odor mixture.

In mice, 1-pentanethiol activated a subset of Olfactory Receptors (ORs) that were also responsive to cigarette smoke, illustrating how a single compound can contribute to a broader "combinatorial code" for odor encoding [2].

Odor Perception and Signal Transduction

While a specific pathway for 3-pentanethiol is not detailed in the search results, it is well-established that such odorants are detected by Olfactory Receptors (ORs) in the nasal epithelium. ORs are G-protein Coupled Receptors (GPCRs) [3] [4]. The following diagram illustrates this general signaling pathway.

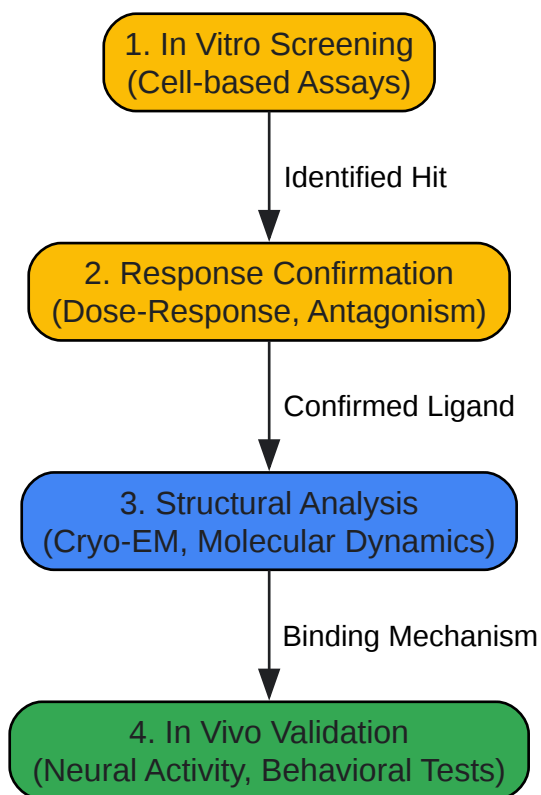


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General olfactory signal transduction pathway [3] [4].

Conceptual Workflow for Odorant Analysis

For a researcher aiming to de-orphan a receptor or characterize a novel odorant like 3-pentanethiol, the work would follow a logical, multi-stage process. The diagram below outlines this high-level experimental workflow.



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Conceptual workflow for experimental odorant analysis.

A Guide to Olfactory Research Methods

The field of olfaction research employs a combination of techniques to understand odorant-receptor interactions.

- **Structural Biology (Cryo-EM):** Techniques like cryo-electron microscopy (cryo-EM) have been pivotal. For instance, one study used it to reveal how a fatty acid induces structural changes in the extracellular loop 3 (ECL3) of human olfactory receptor OR51E2, leading to its activation [3].
- **Computational Simulations (Molecular Dynamics):** Molecular Dynamics (MD) simulations are a powerful complementary tool. They allow researchers to simulate the dynamic motions and

interactions between a ligand and its receptor, providing insights that are difficult to obtain experimentally [3].

- **Digitalization and Machine Learning:** Researchers at NIMS developed a method that combines a highly sensitive odor sensor with machine learning. This technique identifies "quasi-primary odors" from a set of samples and can digitally represent complex odors as mixtures of these references, which can then be visualized using colors [5].

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